

Application Note: Quantification of N-Acetyltaurine in Urine using LC-MS/MS

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Compound of Interest

Compound Name: N-Acetyltaurine

Cat. No.: B103087

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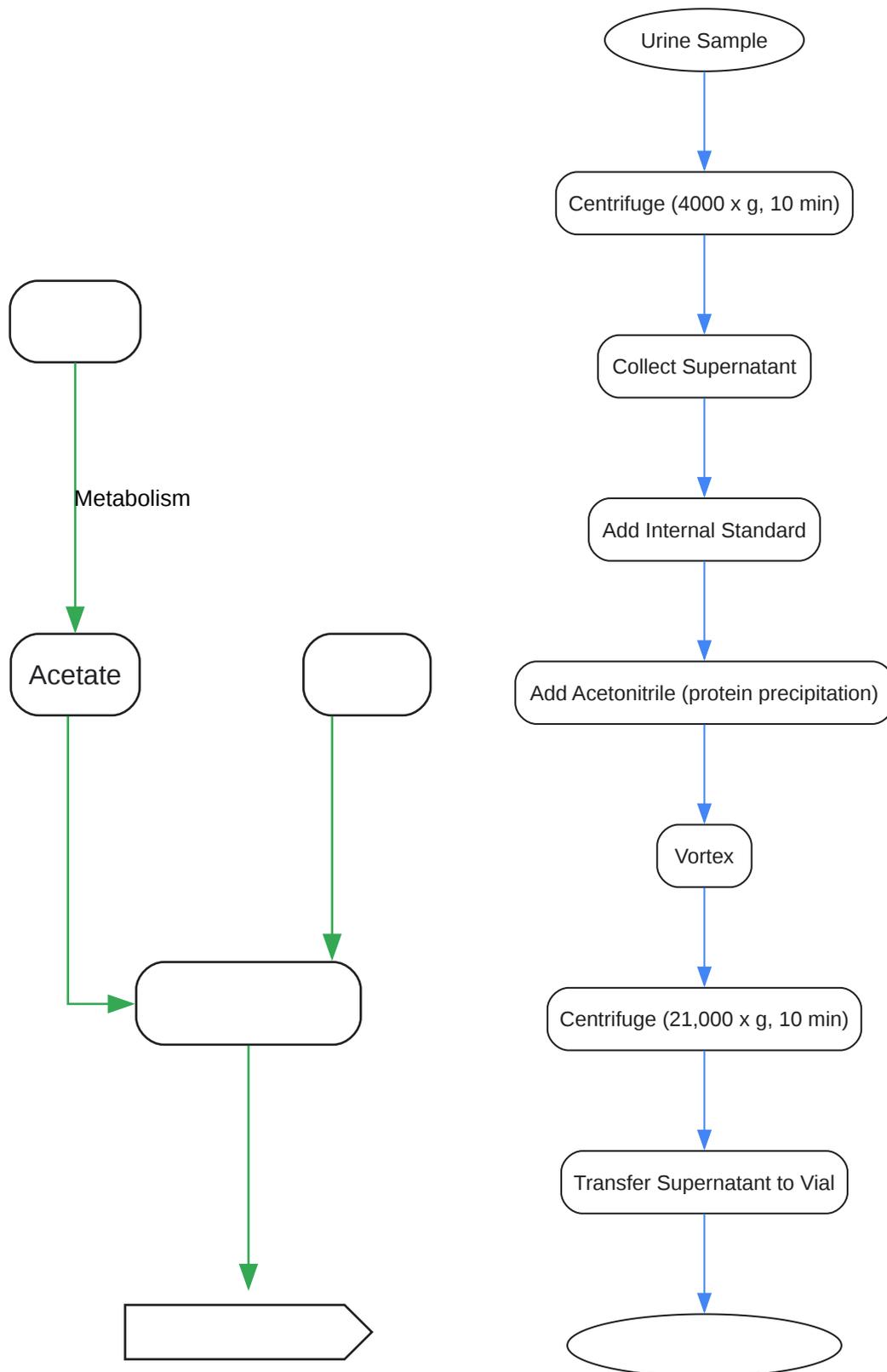
Audience: Researchers, scientists, and drug development professionals.

Introduction

N-Acetyltaurine (NAT) is an endogenous metabolite formed by the acetylation of taurine, with acetate serving as the primary substrate.[1] Its concentration in urine has been identified as a potential biomarker for hyperacetatemia and recent ethanol consumption.[2][3] Accurate and sensitive quantification of **N-Acetyltaurine** in urine is crucial for clinical and research applications, including monitoring metabolic responses to alcohol, understanding certain metabolic disorders, and potentially in drug development. This application note describes a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method for the quantification of **N-Acetyltaurine** in human and animal urine samples. The methodology is straightforward, involving a simple sample preparation step, and offers high selectivity and sensitivity.

Metabolic Pathway of N-Acetyltaurine

N-Acetyltaurine is synthesized in the body, with the kidneys showing high enzymatic activity for its production from taurine and acetate.[2] This metabolic process is significant as elevated levels of acetate, which can result from ethanol metabolism, lead to a notable increase in urinary **N-Acetyltaurine**. [2]



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References

- 1. N-Acetyltaurine - Wikipedia [en.wikipedia.org]
- 2. Identification of N-Acetyltaurine as a Novel Metabolite of Ethanol through Metabolomics-guided Biochemical Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Human Metabolome Database: Showing metabocard for N-Acetyltaurine (HMDB0240253) [hmdb.ca]
- To cite this document: BenchChem. [Application Note: Quantification of N-Acetyltaurine in Urine using LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103087#quantification-of-n-acetyltaurine-in-urine-using-lc-ms-ms]

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